

Pancopride: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	Pancopride
CAS No.:	121243-20-7
Cat. No.:	B571199

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Pancopride is a potent and selective 5-HT₃ receptor antagonist that has been investigated for its antiemetic properties, particularly in the context of chemotherapy-induced nausea and vomiting.^[1] This guide provides a detailed overview of its chemical properties, mechanism of action, and relevant experimental protocols for researchers and drug development professionals.

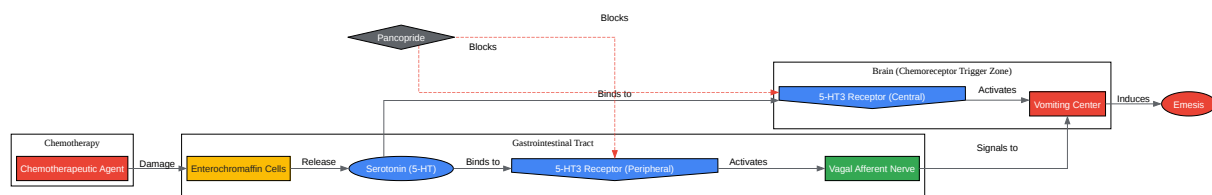
Chemical and Physical Properties

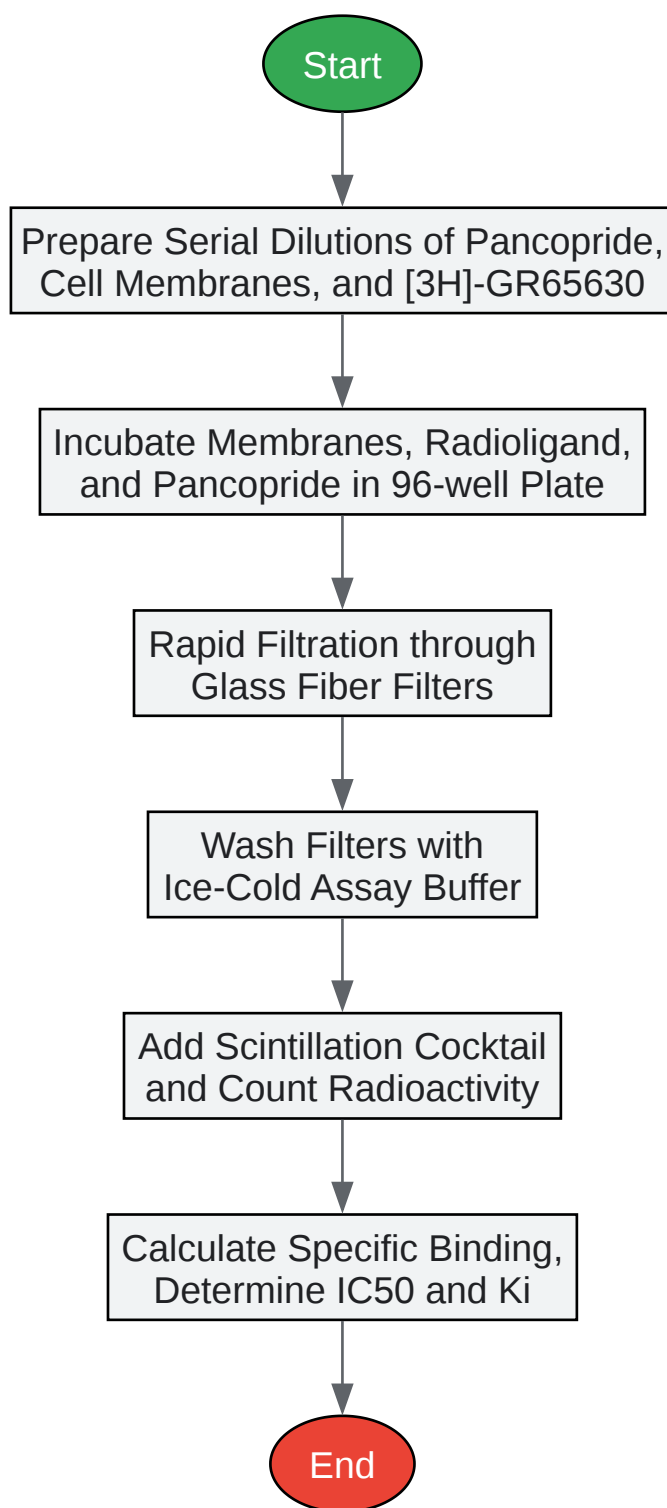
Pancopride is a substituted benzamide derivative.^[1] The CAS Number for the (R)-enantiomer of **Pancopride** is 137765-24-3.^{[2][3]}

Property	Value	Source
CAS Number	137765-24-3 ((R)-enantiomer)	[2][3]
Molecular Formula	C18H24ClN3O2	[2][3][4]
Molecular Weight	349.9 g/mol	[2][4]
IUPAC Name	4-amino-N-[(3R)-1-azabicyclo[2.2.2]octan-3-yl]-5-chloro-2-(cyclopropylmethoxy)benzamide	[2]
Appearance	White to off-white solid	
Solubility	Soluble in water	

Mechanism of Action

Pancopride exerts its pharmacological effects as a selective antagonist of the 5-hydroxytryptamine (serotonin) receptor 3 (5-HT₃).^[1] The 5-HT₃ receptor is a ligand-gated ion channel, and its activation by serotonin leads to the rapid influx of cations, primarily Na⁺ and K⁺, resulting in neuronal depolarization. In the context of emesis, 5-HT₃ receptors are located on vagal afferent nerves in the gastrointestinal tract and in the chemoreceptor trigger zone (CTZ) of the brain. The binding of **Pancopride** to these receptors blocks the action of serotonin, thereby inhibiting the emetic reflex.^[1]





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Sources

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- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Pancopride | C₁₈H₂₄CIN₃O₂ | CID 72710794 - PubChem [pubchem.ncbi.nlm.nih.gov]
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